

Proper Disposal of Methyl 2-oxoindoline-6-carboxylate: A Step-by-Step Guide

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Compound of Interest

Compound Name: Methyl 2-oxoindoline-6-carboxylate

Cat. No.: B104492

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This guide provides essential safety and logistical information for the proper disposal of **Methyl 2-oxoindoline-6-carboxylate** (CAS No: 14192-26-8), ensuring the safety of laboratory personnel and compliance with regulations. The following procedures are based on standard safety data sheets and are intended for researchers, scientists, and drug development professionals.

Hazard Profile

Methyl 2-oxoindoline-6-carboxylate is classified with the following hazards:

- Causes skin irritation (H315).[[1](#)]
- Causes serious eye irritation (H319).[[1](#)]
- May cause respiratory irritation (H335).[[1](#)]

It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area.

Personal Protective Equipment (PPE)

Before handling or disposing of **Methyl 2-oxoindoline-6-carboxylate**, ensure the following PPE is worn:

PPE Category	Specification
Hand Protection	Protective gloves (e.g., nitrile rubber).
Eye/Face Protection	Chemical safety goggles or a face shield. [1]
Skin and Body Protection	Wear suitable protective clothing, such as a lab coat.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a respirator may be necessary. [1]

Spill Management

In the event of a spill, follow these procedures:

- Evacuate: Evacuate unnecessary personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Containment: Stop the leak if it is safe to do so.[\[1\]](#)
- Clean-up: For solid materials, sweep or shovel the spill into an appropriate, labeled container for disposal. Minimize the generation of dust.[\[1\]](#)
- Decontamination: Wash the spill area thoroughly with soap and water.

Disposal Procedure

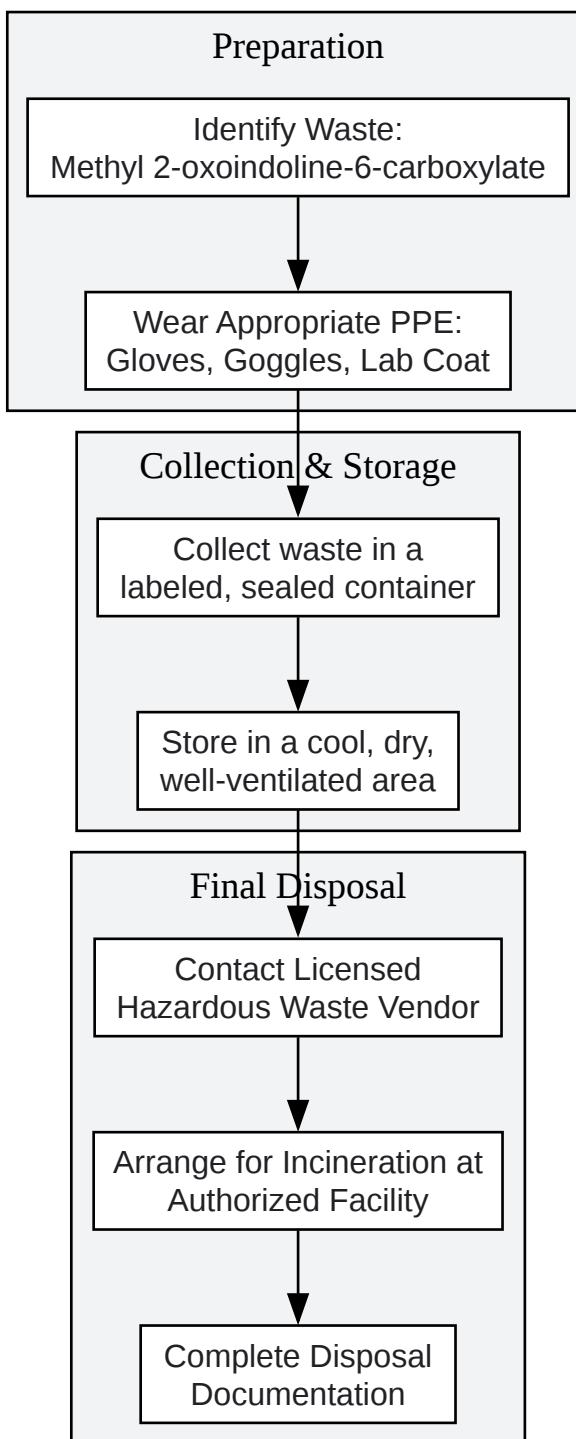
The primary recommended method for the disposal of **Methyl 2-oxoindoline-6-carboxylate** is incineration.

- Waste Collection:
 - Collect waste **Methyl 2-oxoindoline-6-carboxylate** and any contaminated materials (e.g., gloves, weighing paper, spill clean-up debris) in a clearly labeled, sealed container.
 - Do not mix with other waste streams unless compatibility is confirmed.

- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[1\]](#)
 - Keep the container tightly closed when not in use.[\[1\]](#)
- Final Disposal:
 - Dispose of the contents and container in accordance with local, state, and federal regulations.
 - The recommended method is to transfer the waste to a licensed hazardous waste disposal company.[\[1\]](#)
 - The material should be sent to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Methyl 2-oxoindoline-6-carboxylate**.



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Disposal workflow for **Methyl 2-oxoindoline-6-carboxylate**.

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References

- 1. synquestlabs.com [synquestlabs.com]
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